

Part I: Molecular Architecture & Coordination Dynamics

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Compound of Interest

Compound Name: Zinc bis(N6-lauroyl-L-lysinate)

CAS No.: 61745-61-7

Cat. No.: B12647340

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1.1 Zinc L-Lysinate: The Hydrophilic Chelate Zinc L-lysinate is a highly stable [1](#) where one central zinc ion is coordinated by two L-lysine molecules[1]. The bidentate coordination forms a thermodynamically stable five-membered ring structure[2]. This neutral intramolecular charge shields the zinc ion from forming insoluble complexes with phytic acid in the gastrointestinal tract. Because the ligand is highly polar, the resulting chelate maintains excellent water solubility, making it an ideal candidate for oral therapeutics and systemic nutrition.

1.2 Zinc Lauroyl Lysinate: The Amphiphilic Lipoamino Complex In stark contrast, Zinc lauroyl lysinate is synthesized by acylating L-lysine with lauric acid (a C12 fatty acid) prior to zinc complexation. The addition of this long hydrocarbon chain transforms the molecule into a hydrophobic, amphiphilic lipoamino acid salt. Instead of dissolving in aqueous environments, it forms flat, highly lubricious hexagonal crystals. This unique architecture is heavily utilized in [3](#) to provide a soft-focus effect, enhance skin adhesion, and prevent degradation from sebum[3].

Part II: Pharmacokinetics vs. Interfacial Behavior

2.1 Systemic Bioavailability of Zinc L-Lysinate The primary function of Zinc L-lysinate is to correct intracellular zinc deficiencies. Upon ingestion, the chelate remains intact through the

acidic gastric environment. In the small intestine, it is absorbed via peptide transporters (PEPT1) or dissociates directly at the brush border for rapid uptake by ZIP4 transporters. The [4](#) has rigorously evaluated and confirmed its safety and efficacy as a highly bioavailable nutritional source[\[4\]](#). Furthermore, dietary supplementation with zinc lysinate has been shown to positively [5](#) without inducing the heavy metal toxicity often associated with inorganic zinc salts[\[5\]](#).

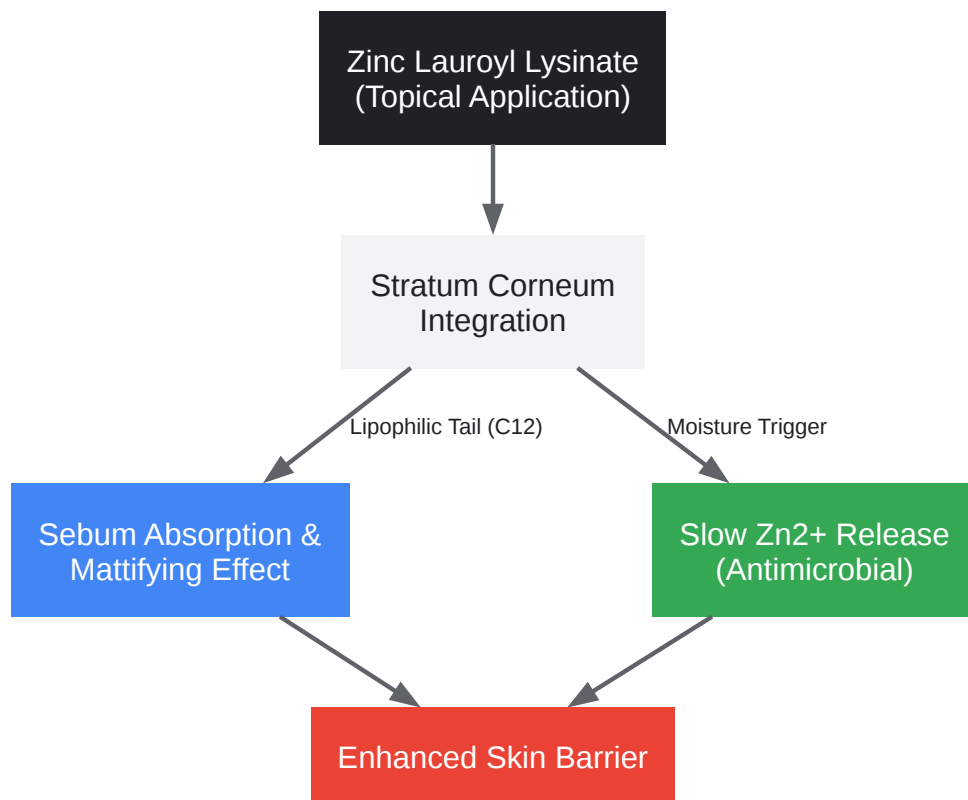
2.2 Topical Efficacy of Zinc Lauroyl Lysinate Zinc lauroyl lysinate is engineered exclusively for the stratum corneum. The lauric acid tail mimics endogenous skin lipids, allowing the powder to integrate seamlessly into the lipid matrix of the skin. This provides a physical barrier that absorbs excess sebum while slowly releasing trace amounts of Zn^{2+} upon contact with sweat. This localized release offers targeted antimicrobial and astringent benefits without penetrating the systemic circulation.

Part III: Mechanistic Visualizations



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Intestinal absorption pathway of Zinc L-lysinate bypassing phytate inhibition.



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Dual-action topical mechanism of Zinc lauroyl lysinate on the stratum corneum.

Part IV: Quantitative Data Synthesis

Property	Zinc L-Lysinate	Zinc Lauroyl Lysinate
Molecular Structure	Zinc bis-lysinate chelate	Zinc salt of N-lauroyl-L-lysine
Estimated Molecular Weight	~355.7 g/mol	~720.3 g/mol
Solubility Profile	Highly water-soluble	Hydrophobic, lipophilic
Primary Target Interface	Intestinal epithelium (Systemic)	Stratum corneum (Topical)
Core Mechanism of Action	Intracellular Zn ²⁺ replenishment	Sebum absorption & barrier support
Typical Application	Dietary supplements, animal feed	Cosmetic powders, dermatologicals
Regulatory Validation	EFSA approved for nutrition	Cosmetic INCI approved

Part V: Self-Validating Experimental Protocols

Protocol A: Caco-2 Monolayer Permeability Assay (Zinc L-Lysinate)

Objective: Quantify the systemic bioavailability and transepithelial flux of Zinc L-lysinate.

- Cell Culture: Culture Caco-2 cells on polycarbonate Transwell inserts (0.4 µm pore size) for 21 days until Transepithelial Electrical Resistance (TEER) exceeds 400 Ω·cm².
- Dosing: Prepare a 100 µM solution of Zinc L-lysinate in Hank's Balanced Salt Solution (HBSS), spiked with 100 µM Lucifer Yellow (LY).
- Incubation: Apply the solution to the apical chamber and incubate at 37°C in a 5% CO₂ atmosphere.
- Sampling: Extract 50 µL aliquots from the basolateral chamber at 30, 60, 90, and 120 minutes, replacing with fresh HBSS.
- Quantification: Quantify zinc concentration via Inductively Coupled Plasma Mass Spectrometry (ICP-MS) and LY via fluorometry.

- **Causality:** Caco-2 cells morphologically mimic the human enterocyte barrier. ICP-MS provides the parts-per-billion sensitivity required to track trace metal flux accurately.
- **Self-Validation Mechanism:** The assay is self-validating through the inclusion of Lucifer Yellow and mass balance tracking. If LY permeability exceeds 1%, it indicates tight junction failure, automatically invalidating the zinc flux data. Furthermore, a strict mass balance calculation ($\text{Apical} + \text{Basolateral} + \text{Intracellular} = 100 \pm 5\%$) ensures no zinc is artificially lost to non-specific plastic binding.

Protocol B: Contact Angle & Sebum Uptake Assay (Zinc Lauroyl Lysinate)

Objective: Evaluate the hydrophobicity and mattifying capacity of Zinc lauroyl lysinate for topical applications.

- **Pellet Preparation:** Compress 500 mg of Zinc lauroyl lysinate powder into uniform 10 mm pellets using a hydraulic press at 5 tons of pressure.
- **Hydrophobicity Measurement:** Dispense a 5 μL droplet of deionized water onto the pellet surface and measure the static contact angle using an optical goniometer.
- **Sebum Uptake:** Apply 50 μL of artificial sebum (a standardized mixture of squalene, wax esters, and triglycerides) to a fresh pellet.
- **Gravimetric Analysis:** Measure the absorption capacity over 24 hours by weighing the pellet before and after the removal of unabsorbed surface sebum.
- **Causality:** The contact angle directly correlates to the sweat-resistance of the formulation on the skin. Artificial sebum uptake validates the lipoamino acid's capacity to control facial oil and maintain a matte finish.
- **Self-Validation Mechanism:** The protocol incorporates a non-porous borosilicate glass bead control to establish a baseline for surface spreading versus true capillary absorption into the powder matrix. An evaporation blank (sebum exposed to air without powder) ensures that any recorded weight changes are strictly due to powder absorption, validating the entire system.

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